

Application Note: I-XW-053 Surface Plasmon Resonance Assay

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Compound of Interest

Compound Name: I-XW-053

Cat. No.: B1672702

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Introduction

I-XW-053 is a small molecule inhibitor of tankyrase 1 and 2 (TNKS1/2), enzymes belonging to the poly(ADP-ribose) polymerase (PARP) family.[1][2] Tankyrases play a crucial role in various cellular processes, most notably in the regulation of the Wnt/ β -catenin signaling pathway.[1][3][4] They do so by targeting Axin, a key scaffold protein in the β -catenin destruction complex, for poly(ADP-ribosyl)ation (PARsylation), which subsequently leads to its ubiquitination and proteasomal degradation.[5][6][7] By inhibiting tankyrase activity, **I-XW-053** is expected to stabilize Axin levels, thereby promoting the degradation of β -catenin and downregulating Wnt signaling.[2][8] Aberrant Wnt signaling is implicated in the development and progression of various cancers, making tankyrase inhibitors like **I-XW-053** promising therapeutic candidates.[2][9]

Surface Plasmon Resonance (SPR) is a powerful, label-free technique for the real-time analysis of biomolecular interactions. It allows for the precise determination of binding kinetics (association and dissociation rates) and affinity. This application note provides a detailed protocol for characterizing the binding of **I-XW-053** to human tankyrase enzymes using SPR.

Principle of the Assay

The SPR assay will involve the immobilization of recombinant human tankyrase 1 or 2 onto a sensor chip. A solution containing **I-XW-053** at various concentrations is then flowed over the sensor surface. The binding of **I-XW-053** to the immobilized tankyrase causes a change in the refractive index at the sensor surface, which is detected and recorded as a sensorgram. By

analyzing the sensorgrams from a range of **I-XW-053** concentrations, the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant (K_D) can be determined.

Materials and Reagents

- Protein: Recombinant human Tankyrase 1 (TNKS1) or Tankyrase 2 (TNKS2), catalytic domain.
- Small Molecule: **I-XW-053**
- SPR Instrument: e.g., Biacore T200 or similar
- Sensor Chip: CM5 sensor chip
- Immobilization Reagents:
 - Amine Coupling Kit (containing N-hydroxysuccinimide (NHS), 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), and ethanolamine-HCl)
 - Activation Buffer: 0.1 M NHS, 0.4 M EDC
 - Immobilization Buffer: 10 mM Sodium acetate, pH 5.0
 - Deactivation Buffer: 1 M Ethanolamine-HCl, pH 8.5
- Running Buffer: HBS-EP+ (10 mM HEPES pH 7.4, 150 mM NaCl, 3 mM EDTA, 0.05% v/v Surfactant P20)
- Regeneration Solution: 10 mM Glycine-HCl, pH 2.0
- Other: High-purity water, DMSO (for stock solution of **I-XW-053**)

Experimental Protocols

Preparation of Reagents

- Running Buffer Preparation: Prepare HBS-EP+ buffer and filter through a 0.22 μm filter. Degas the buffer before use.

- **I-XW-053** Sample Preparation:
 - Prepare a 10 mM stock solution of **I-XW-053** in 100% DMSO.
 - Create a dilution series of **I-XW-053** in running buffer. A typical concentration range would be from 1 μ M down to low nM concentrations (e.g., 1000, 500, 250, 125, 62.5, 31.25, 15.6 nM). The final DMSO concentration in all samples should be kept constant and low (e.g., \leq 1%) to minimize solvent effects. A "zero analyte" (buffer with the same percentage of DMSO) sample should also be prepared for double referencing.

Immobilization of Tankyrase on CM5 Sensor Chip

- Chip Priming: Prime the sensor chip with running buffer.
- Surface Activation: Inject the activation buffer (a 1:1 mixture of 0.4 M EDC and 0.1 M NHS) over the flow cells to activate the carboxymethylated dextran surface.
- Protein Immobilization:
 - Dilute the recombinant tankyrase protein in the immobilization buffer (10 mM sodium acetate, pH 5.0) to a concentration of 20-50 μ g/mL.
 - Inject the diluted protein solution over the desired flow cell until the target immobilization level (e.g., 5000-10000 Response Units, RU) is reached.
 - A reference flow cell should be prepared by performing the activation and deactivation steps without protein immobilization.
- Surface Deactivation: Inject the deactivation buffer (1 M ethanolamine-HCl, pH 8.5) to block any remaining active esters on the surface.
- Surface Stabilization: Perform several startup cycles with running buffer and regeneration solution to stabilize the surface.

I-XW-053 Binding Analysis

- System Equilibration: Equilibrate the system by flowing running buffer over both the active and reference flow cells until a stable baseline is achieved.

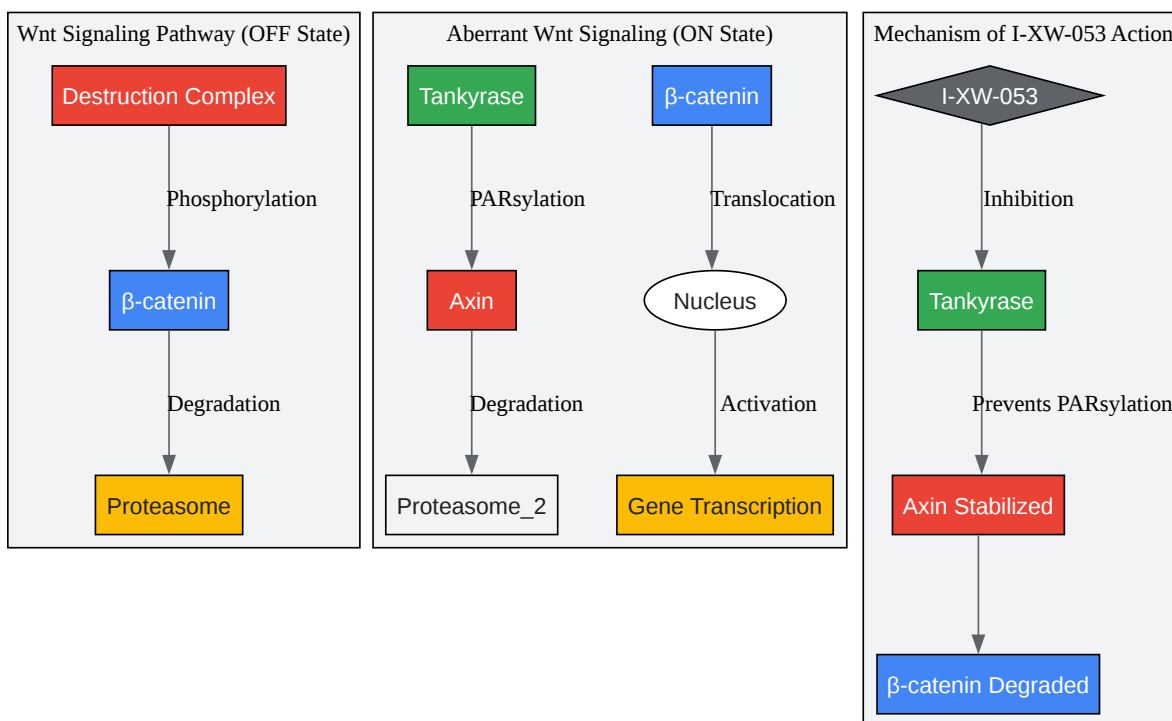
- Sample Injection (Association):
 - Inject the prepared concentrations of **I-XW-053** (from lowest to highest concentration) over the flow cells for a defined period (e.g., 120 seconds) to monitor the association phase.
 - Inject the "zero analyte" buffer periodically for double referencing.
- Dissociation: Flow running buffer over the sensor surface for a defined period (e.g., 300 seconds) to monitor the dissociation of **I-XW-053** from the immobilized tankyrase.
- Regeneration: If necessary, inject the regeneration solution (e.g., 10 mM Glycine-HCl, pH 2.0) to remove any remaining bound analyte and prepare the surface for the next injection. The stability of the immobilized protein to the regeneration solution should be confirmed beforehand.

Data Presentation

The following table summarizes hypothetical, yet representative, quantitative data for the interaction of **I-XW-053** with Tankyrase 1 and 2, based on typical values for potent small molecule inhibitors.

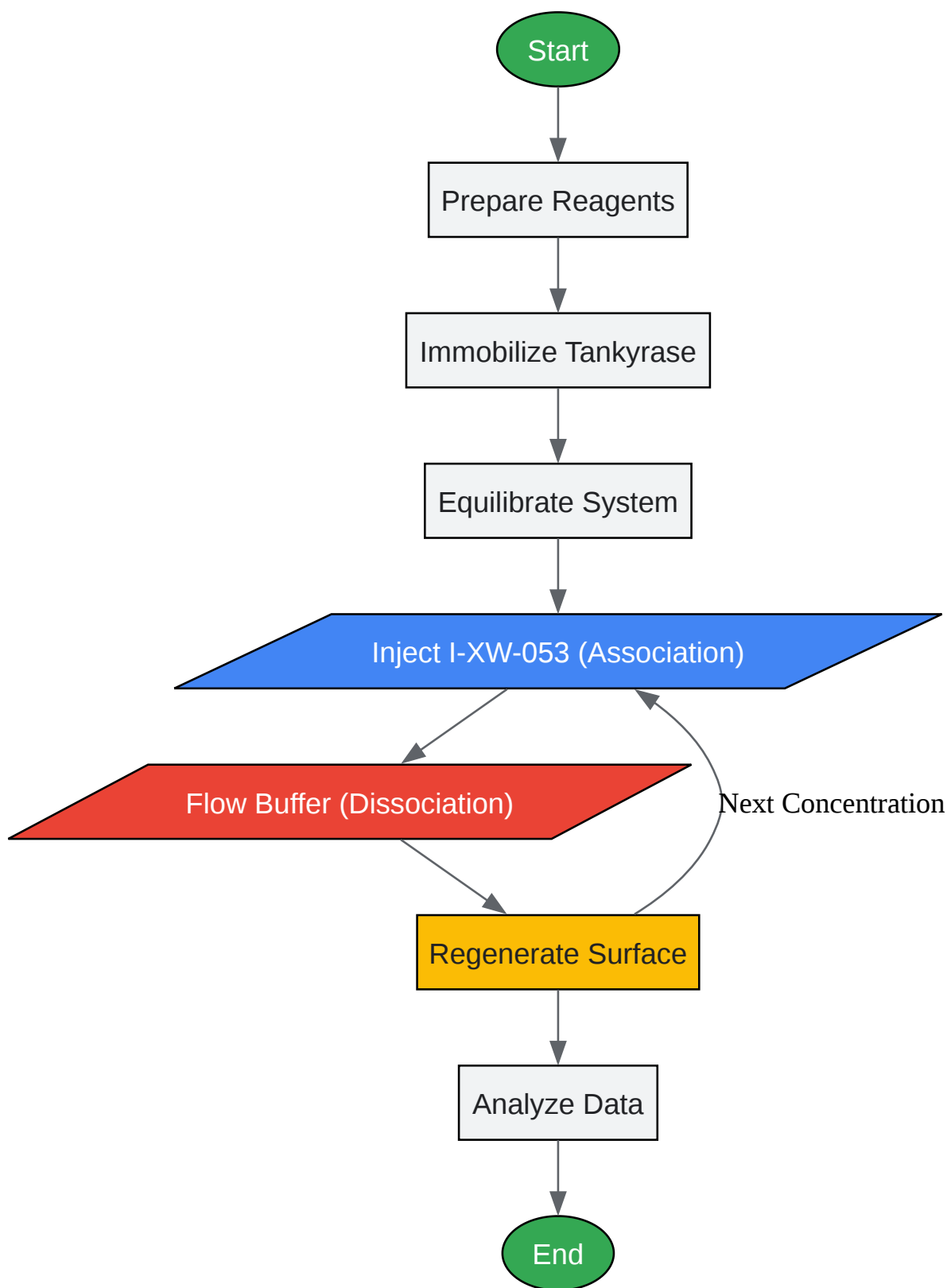
Parameter	Tankyrase 1	Tankyrase 2
Association Rate (k_a) ($M^{-1}s^{-1}$)	1.5×10^5	2.0×10^5
Dissociation Rate (k_d) (s^{-1})	5.0×10^{-3}	4.0×10^{-3}
Equilibrium Dissociation Constant (KD) (nM)	33	20

Diagrams



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Caption: Simplified Wnt signaling pathway and the mechanism of **I-XW-053**.



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Caption: Experimental workflow for the **I-XW-053** SPR assay.

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